

Using 2-Acetoxymethyl-5-hydroxymethyl-4-methoxy-3-methylpyridine as a reference standard

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Compound of Interest

Compound Name:	2-Acetoxymethyl-5-hydroxymethyl-4-methoxy-3-methylpyridine
CAS No.:	120003-77-2
Cat. No.:	B565097

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An Application Guide to the Use of **2-Acetoxymethyl-5-hydroxymethyl-4-methoxy-3-methylpyridine** as a Reference Standard in Pharmaceutical Analysis

Introduction

In the rigorous landscape of pharmaceutical development and manufacturing, the control of impurities is paramount to ensuring the safety and efficacy of drug products. **2-Acetoxymethyl-5-hydroxymethyl-4-methoxy-3-methylpyridine** (CAS No. 120003-77-2) is a critical chemical intermediate, notably in the synthesis of various proton pump inhibitors (PPIs).[1][2] Its presence, even in trace amounts, in a final Active Pharmaceutical Ingredient (API) can signify a deviation in the manufacturing process. Therefore, its accurate identification and quantification are essential components of a robust quality control strategy.

This application note serves as a comprehensive guide for researchers, analytical scientists, and quality control professionals on the proper use of **2-Acetoxymethyl-5-hydroxymethyl-4-methoxy-3-methylpyridine** as a reference standard. We will delve into its physicochemical

properties, its origin as a process-related impurity, and provide detailed, field-proven protocols for its handling, preparation, and quantification using modern analytical techniques. The methodologies described herein are designed to be self-validating and are grounded in established principles of analytical chemistry and regulatory expectations outlined by bodies such as the International Council for Harmonisation (ICH).[3]

Physicochemical Properties

A thorough understanding of the reference standard's properties is the foundation of its effective use. The key physicochemical data for **2-Acetoxymethyl-5-hydroxymethyl-4-methoxy-3-methylpyridine** are summarized below.

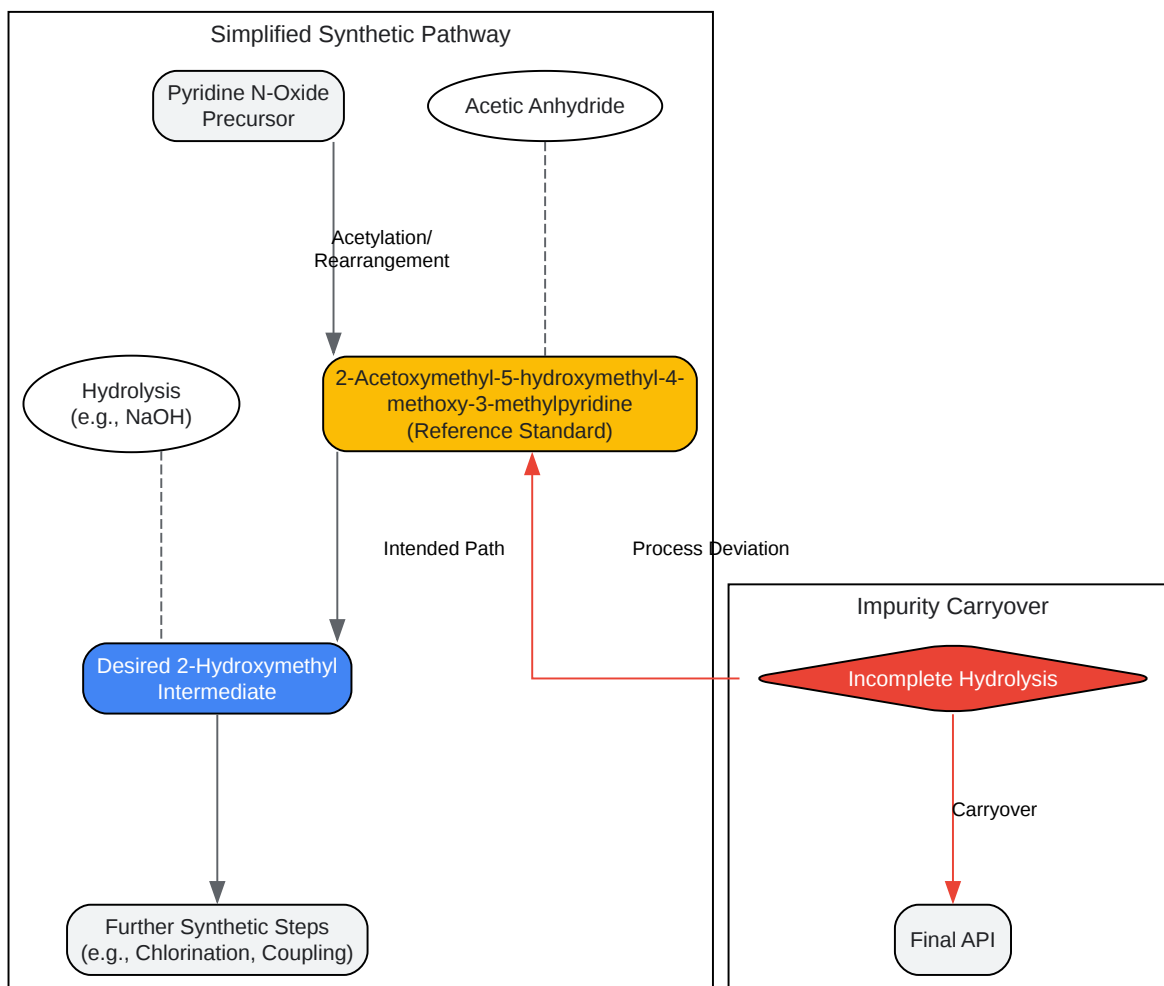
Property	Value	Source(s)
CAS Number	120003-77-2	[1][4][5][6]
Molecular Formula	C ₁₁ H ₁₅ NO ₄	[1][4][5]
Molecular Weight	225.24 g/mol	[1][4]
IUPAC Name	[5-(hydroxymethyl)-4-methoxy-3-methylpyridin-2-yl]methyl acetate	[4]
Synonyms	4-Methoxy-3-methyl-2,5-pyridinedimethanol 2-Acetate	[4]
Appearance	Yellow Oil or Off-White Powder	[1][4][5]
Purity	Typically ≥95%	[4][5]
Solubility	Soluble in methanol, acetonitrile, DMSO, and chloroform.	Inferred from structure

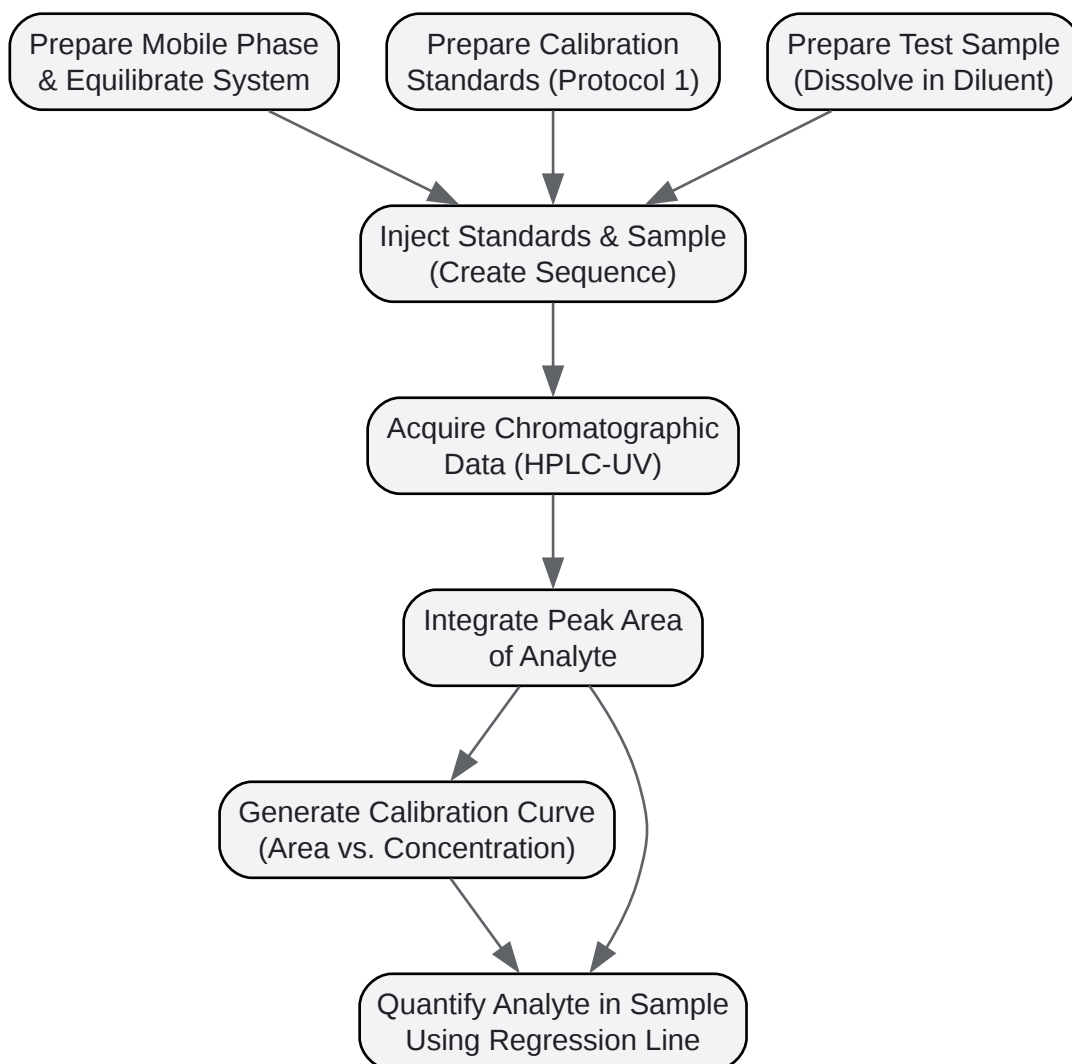
Genesis in Synthesis: A Process-Related Impurity

The primary reason for monitoring **2-Acetoxymethyl-5-hydroxymethyl-4-methoxy-3-methylpyridine** is its role as a key intermediate in the synthesis of pyridinyl-methyl-sulfinyl-benzimidazoles, a major class of PPIs.[2] It is typically formed during the functionalization of a

pyridine N-oxide precursor. The reaction involves treatment with acetic anhydride, which rearranges the N-oxide to introduce an acetoxymethyl group at the 2-position of the pyridine ring.^{[2][7]}

This intermediate is intended to be subsequently hydrolyzed to its corresponding alcohol before the next synthetic step. However, an incomplete reaction or hydrolysis can lead to its persistence as a process-related impurity in the subsequent steps and potentially in the final API.





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Sources

- 1. pharmaffiliates.com [pharmaffiliates.com]
- 2. A Process For The Preparation Of 2 (Hydroxymethyl) 4 (3 [quickcompany.in]
- 3. Recent trends in the impurity profile of pharmaceuticals - PMC [pmc.ncbi.nlm.nih.gov]

- [4. bocsci.com \[bocsci.com\]](#)
- [5. 2-Acetoxymethyl-5-hydroxymethyl-4-methoxy-3-methylpyridine, CasNo.120003-77-2 BOC Sciences United States \[bocscichem.lookchem.com\]](#)
- [6. scbt.com \[scbt.com\]](#)
- [7. prepchem.com \[prepchem.com\]](#)
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